

# Personal protective equipment for handling Cyclobutanone oxime

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## Compound of Interest

Compound Name: Cyclobutanone oxime

Cat. No.: B1297607

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## Essential Safety and Handling Guide for Cyclobutanone Oxime

This guide provides crucial safety and logistical information for the handling and disposal of **Cyclobutanone oxime**, designed for researchers, scientists, and drug development professionals. The following procedures are based on the known hazards of similar oxime compounds and general laboratory safety best practices.

## Hazard Identification and GHS Classification

**Cyclobutanone oxime** is a chemical compound that requires careful handling due to its potential health and safety risks. Based on data from similar compounds, the anticipated Global Harmonized System (GHS) classification includes:

- Flammable Liquids[1][2]
- Acute Toxicity (Oral, Dermal)[1]
- Skin Irritation/Corrosion[1]
- Serious Eye Damage/Eye Irritation[1]
- Skin Sensitization[1]
- Carcinogenicity[1]

- Specific Target Organ Toxicity[1]

A summary of hazard statements (H-statements) and precautionary statements (P-statements) is provided in the table below.

GHS Classification	Hazard Statements (H-Statements)	Precautionary Statements (P-Statements)
Flammable Liquid	H227: Combustible liquid. <a href="#">[1]</a>	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. <a href="#">[1]</a>
Acute Toxicity (Oral)	H301: Toxic if swallowed. <a href="#">[1]</a>	P264: Wash skin thoroughly after handling. <a href="#">[1]</a> P270: Do not eat, drink or smoke when using this product. <a href="#">[1]</a> P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. <a href="#">[1]</a>
Acute Toxicity (Dermal)	H312: Harmful in contact with skin. <a href="#">[1]</a>	P280: Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a>
Skin Irritation	H315: Causes skin irritation. <a href="#">[1]</a>	P302+P352: IF ON SKIN: Wash with plenty of water. <a href="#">[1]</a>
Serious Eye Damage	H318: Causes serious eye damage. <a href="#">[1]</a>	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a>
Skin Sensitization	H317: May cause an allergic skin reaction. <a href="#">[1]</a>	P272: Contaminated work clothing should not be allowed out of the workplace. <a href="#">[1]</a> P333+P313: If skin irritation or rash occurs: Get medical advice/attention. <a href="#">[1]</a>

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Carcinogenicity	H350: May cause cancer. <a href="#">[1]</a>	P201: Obtain special instructions before use. <a href="#">[1]</a> P202: Do not handle until all safety precautions have been read and understood. <a href="#">[1]</a>
Specific Target Organ Toxicity (Single Exposure)	H336: May cause drowsiness or dizziness. <a href="#">[1]</a> H370: Causes damage to organs. <a href="#">[1]</a>	P260: Do not breathe dust/fume/gas/mist/vapors/spray. <a href="#">[1]</a> P271: Use only outdoors or in a well-ventilated area. <a href="#">[1]</a>
Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure. <a href="#">[1]</a>	

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## Operational Plan: Handling Procedures

### Engineering Controls

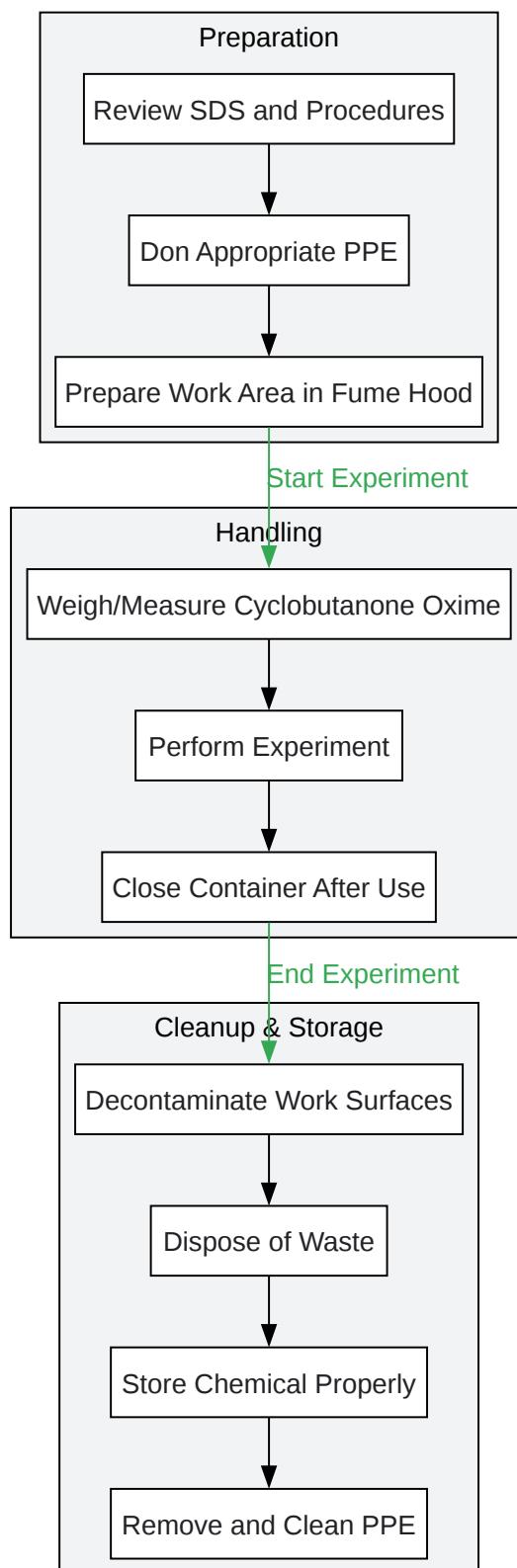
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[3\]](#)
- Use explosion-proof equipment and take precautionary measures against static discharge.[\[1\]](#)

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)[\[4\]](#)
- Hand Protection: Wear impervious gloves, such as nitrile or neoprene.[\[1\]](#)[\[4\]](#)
- Body Protection: A lab coat or chemical-resistant apron is required. For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.[\[1\]](#)[\[5\]](#)
- Respiratory Protection: If working outside of a fume hood or if vapors are not adequately controlled, a NIOSH-approved respirator with organic vapor cartridges is necessary.[\[1\]](#)[\[6\]](#)

## Handling and Storage

- Handling:
  - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
  - Do not inhale vapors or mists.
  - Keep away from ignition sources such as heat, sparks, and open flames.[\[2\]](#)[\[7\]](#)
  - Use non-sparking tools and ground/bond containers and receiving equipment.[\[7\]](#)[\[8\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
  - Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)
  - Store in a locked cabinet or a restricted-access area.[\[1\]](#)



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Caption: Workflow for the safe handling of **Cyclobutanone oxime**.

## Disposal Plan

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Waste Collection:
  - Collect all **Cyclobutanone oxime** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.
  - Do not mix with other waste streams.
- Container Labeling:
  - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Cyclobutanone oxime**," and a description of the contents.
- Storage of Waste:
  - Store the waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.
  - Keep the container closed except when adding waste.
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

## Emergency Procedures

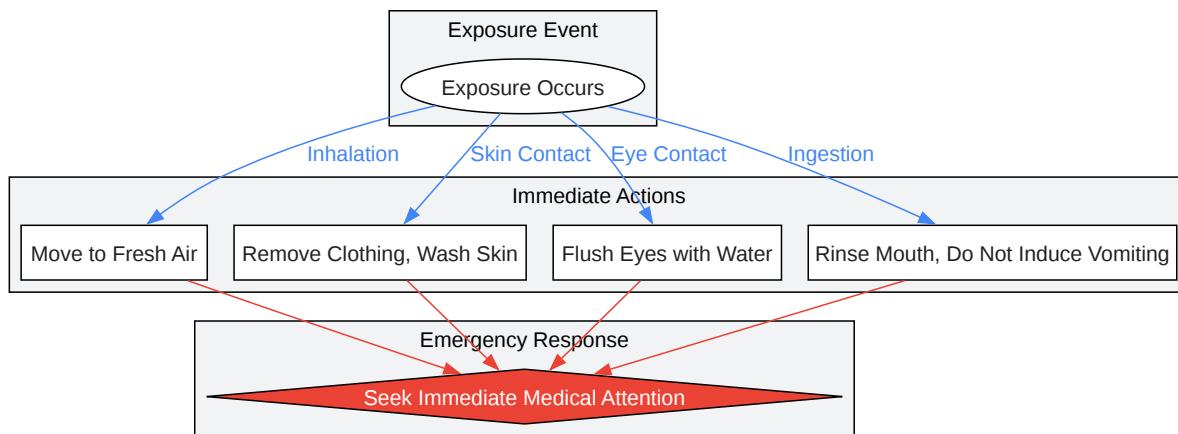
### Spills

- Small Spills (in a fume hood):
  - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
  - Collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.

- Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
  - Evacuate the immediate area and alert others.
  - If the spill is flammable, eliminate all ignition sources.
  - Contact your institution's EHS or emergency response team immediately.
  - Prevent the spill from entering drains or waterways.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][9]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1][9]



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Caption: First aid procedures for **Cyclobutanone oxime** exposure.

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